

(S)-Pyrrolidine-3-thiol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: (S)-Pyrrolidine-3-thiol

Cat. No.: B15278806

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(S)-Pyrrolidine-3-thiol**, a versatile heterocyclic compound with significant potential in pharmaceutical research and development. This document consolidates essential physicochemical data, outlines plausible synthetic strategies, and explores potential biological applications, offering a valuable resource for scientists engaged in drug discovery and medicinal chemistry.

Core Physicochemical Properties

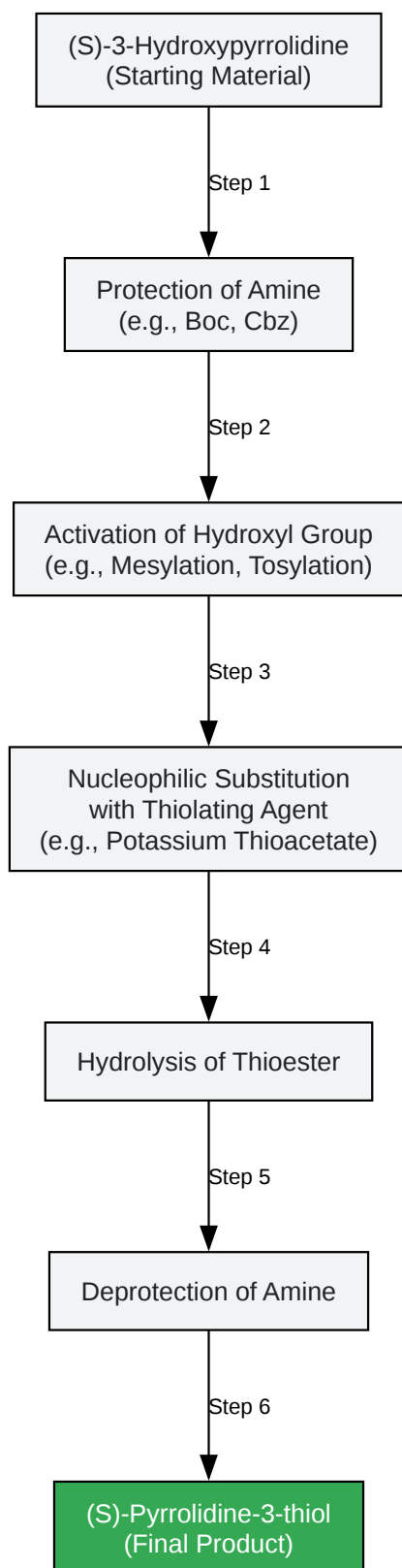
(S)-Pyrrolidine-3-thiol is a chiral thiol-substituted pyrrolidine. Due to the reactivity of the free thiol group, it is commonly supplied and handled as its more stable hydrochloride salt. The properties of both the free base and its hydrochloride salt are summarized below for clarity and comparative analysis.

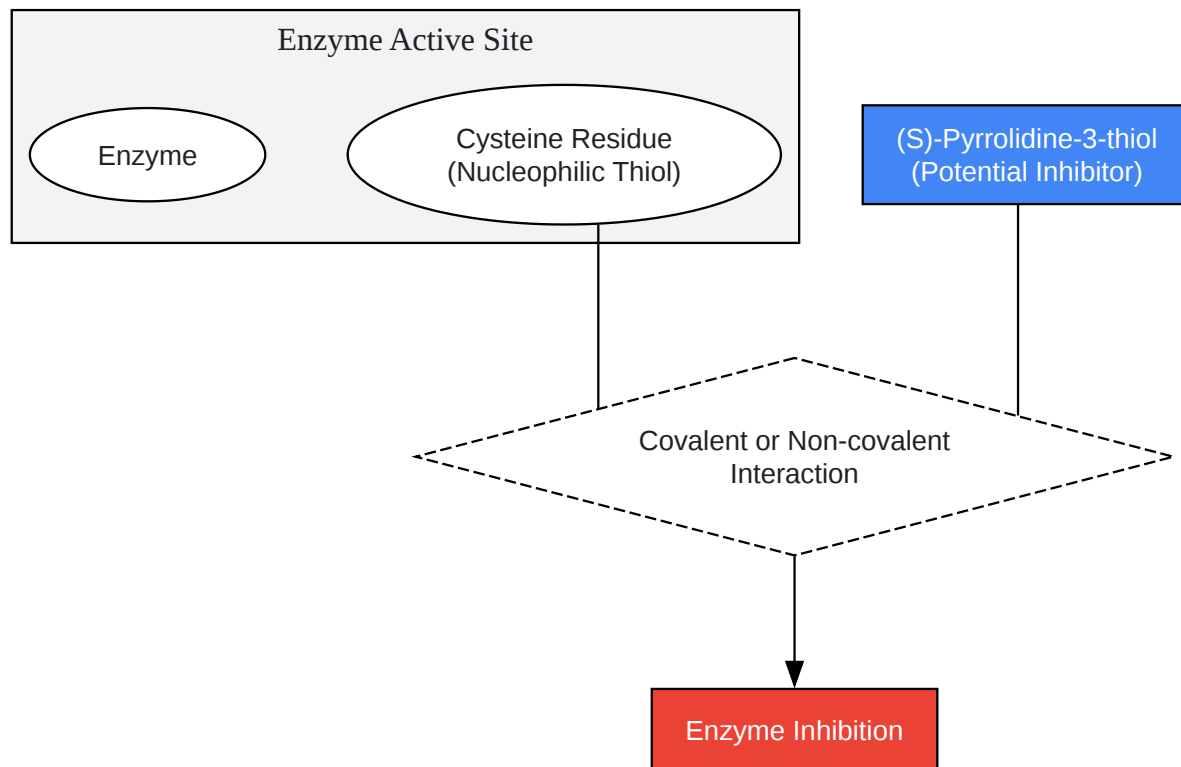
Property	(S)-Pyrrolidine-3-thiol (Free Base)	(S)-Pyrrolidine-3-thiol Hydrochloride
Molecular Formula	C ₄ H ₉ NS	C ₄ H ₁₀ ClNS
Molecular Weight	103.19 g/mol	139.65 g/mol
CAS Number	Not readily available	101394-37-0
Appearance	Presumed colorless liquid	White to off-white solid
Chirality	(S)-enantiomer	(S)-enantiomer

Note: The molecular weight of the free base is calculated from the molecular weight of the hydrochloride salt by subtracting the molecular weight of hydrogen chloride.

Synthetic Approaches

The synthesis of **(S)-Pyrrolidine-3-thiol** can be approached through several established methods for the stereoselective functionalization of the pyrrolidine ring. A common and effective strategy involves the use of chiral precursors, such as (S)-3-hydroxypyrrolidine, which is commercially available. A generalized synthetic workflow is presented below.





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